

Introduction: The Strategic Convergence of Pyrazole and Boronic Acid Moieties

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Compound of Interest

Compound Name: *[3-(4-Fluorophenyl)-1H-pyrazol-4-yl]boronic acid*

Cat. No.: B11721339

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The 3-aryl-1H-pyrazole-4-boronic acid scaffold represents a confluence of two privileged structural motifs in medicinal chemistry: the pyrazole ring and the boronic acid functional group. Pyrazoles, five-membered aromatic heterocycles with two adjacent nitrogen atoms, are integral components of numerous therapeutic agents due to their diverse biological activities, including anti-inflammatory, anticancer, and anticonvulsant properties.^[1] Their metabolic stability and ability to act as versatile pharmacophores make them a cornerstone in drug design.^[1]

The introduction of a boronic acid group, particularly at the 4-position, imbues the pyrazole core with a unique set of chemical properties and therapeutic potential. Boronic acids are generally non-toxic and are readily converted in vivo to boric acid, a naturally occurring and easily eliminated compound.^[2] This functional group serves a dual purpose: it acts as a highly versatile synthetic handle for carbon-carbon bond formation, most notably in the Suzuki-Miyaura cross-coupling reaction, and can also function as a pharmacophore itself, capable of forming reversible covalent bonds with target proteins.^{[2][3]} The strategic placement of an aryl group at the 3-position further expands the chemical space, allowing for fine-tuning of steric and electronic properties to optimize target engagement and pharmacokinetic profiles. This guide provides a comprehensive overview of the synthesis, reactivity, and applications of the 3-

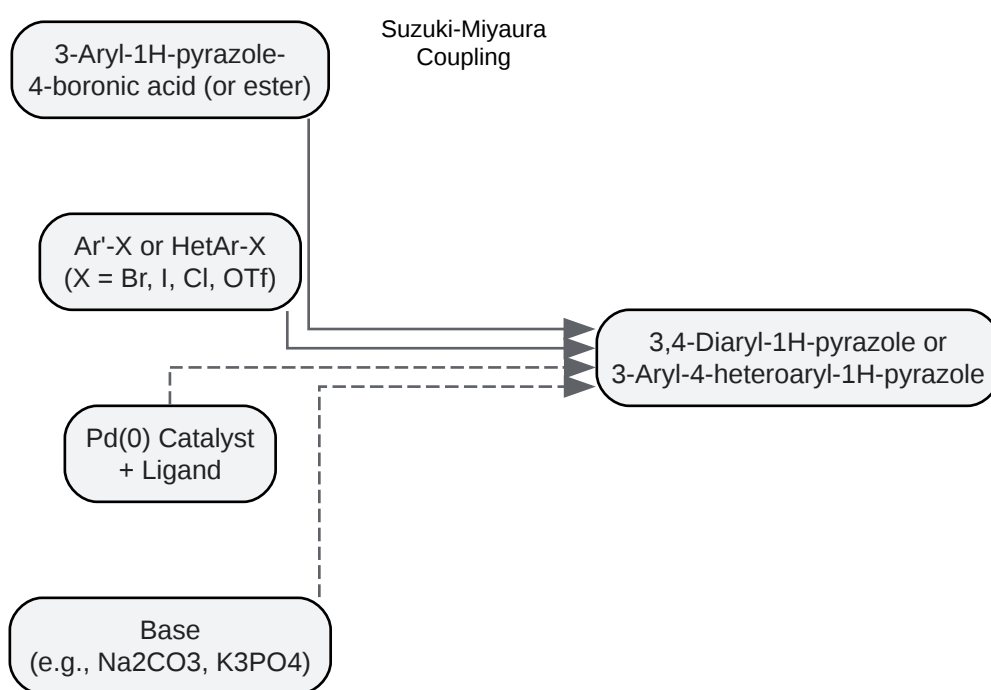
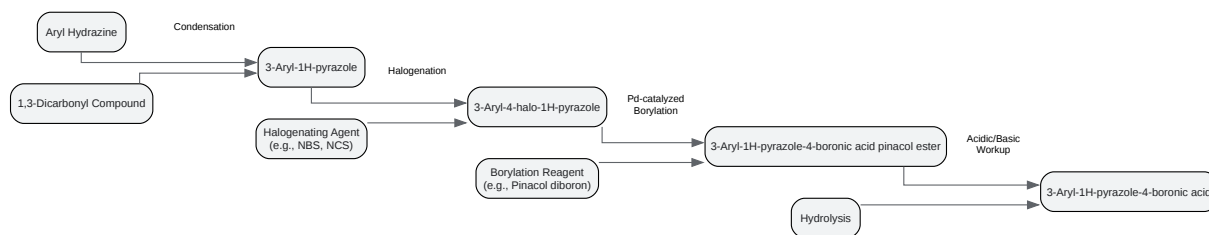
aryl-1H-pyrazole-4-boronic acid scaffold for researchers and professionals in drug development.

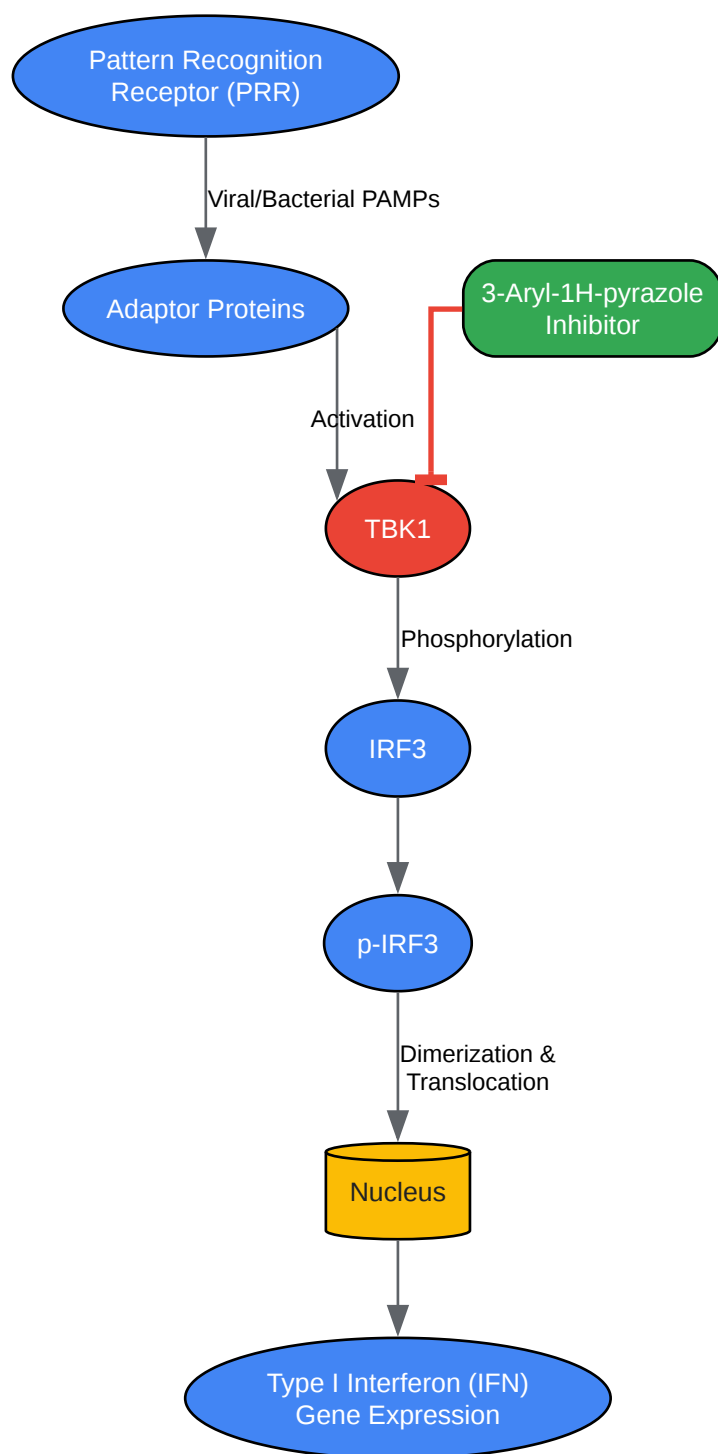
Synthesis of the 3-Aryl-1H-Pyrazole-4-Boronic Acid Scaffold

The synthesis of 3-aryl-1H-pyrazole-4-boronic acids can be approached through several strategic pathways. The choice of route often depends on the availability of starting materials and the desired substitution pattern on the aryl ring. A common and effective strategy involves the construction of a 3-aryl-4-halopyrazole intermediate, followed by conversion of the halogen to the boronic acid or its corresponding ester.

General Synthetic Workflow

A representative synthetic approach is outlined below. This multi-step process begins with the formation of the pyrazole ring, followed by halogenation and subsequent borylation.





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Sources

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